

# An In-depth Technical Guide to Methyl (E)-octadec-9-enoate

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## Compound of Interest

Compound Name: Methyl elaidate

Cat. No.: B1584811

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## Abstract

Methyl (E)-octadec-9-enoate, the methyl ester of elaidic acid, is a monounsaturated fatty acid ester with emerging significance in biochemical research and potential applications in drug development. Its trans-isomeric configuration distinguishes it from its cis-counterpart, methyl oleate, and imparts unique physicochemical and biological properties. This technical guide provides a comprehensive overview of methyl (E)-octadec-9-enoate, including its structural characteristics, synthesis, and analytical methodologies. A significant focus is placed on its potential as an anti-inflammatory and anticancer agent, with detailed summaries of quantitative data from studies on structurally related compounds, proposed signaling pathways, and experimental protocols. This document is intended to serve as a foundational resource for researchers investigating the therapeutic potential of this and other trans-fatty acid esters.

## Structural and Physicochemical Properties

Methyl (E)-octadec-9-enoate is characterized by an 18-carbon chain with a single double bond in the trans configuration at the ninth carbon. This seemingly subtle structural difference from the cis-isomer, methyl oleate, results in a more linear molecular shape, leading to a higher melting point and different packing properties in biological membranes.

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>2</sub>	[1]
Molecular Weight	296.49 g/mol	[1]
CAS Number	1937-62-8	[1]
Appearance	Colorless liquid or white solid	
IUPAC Name	methyl (E)-octadec-9-enoate	[1]
Synonyms	Methyl elaidate, Methyl trans-9-octadecenoate	[1]

## Synthesis and Analysis

### Synthesis via Metathesis

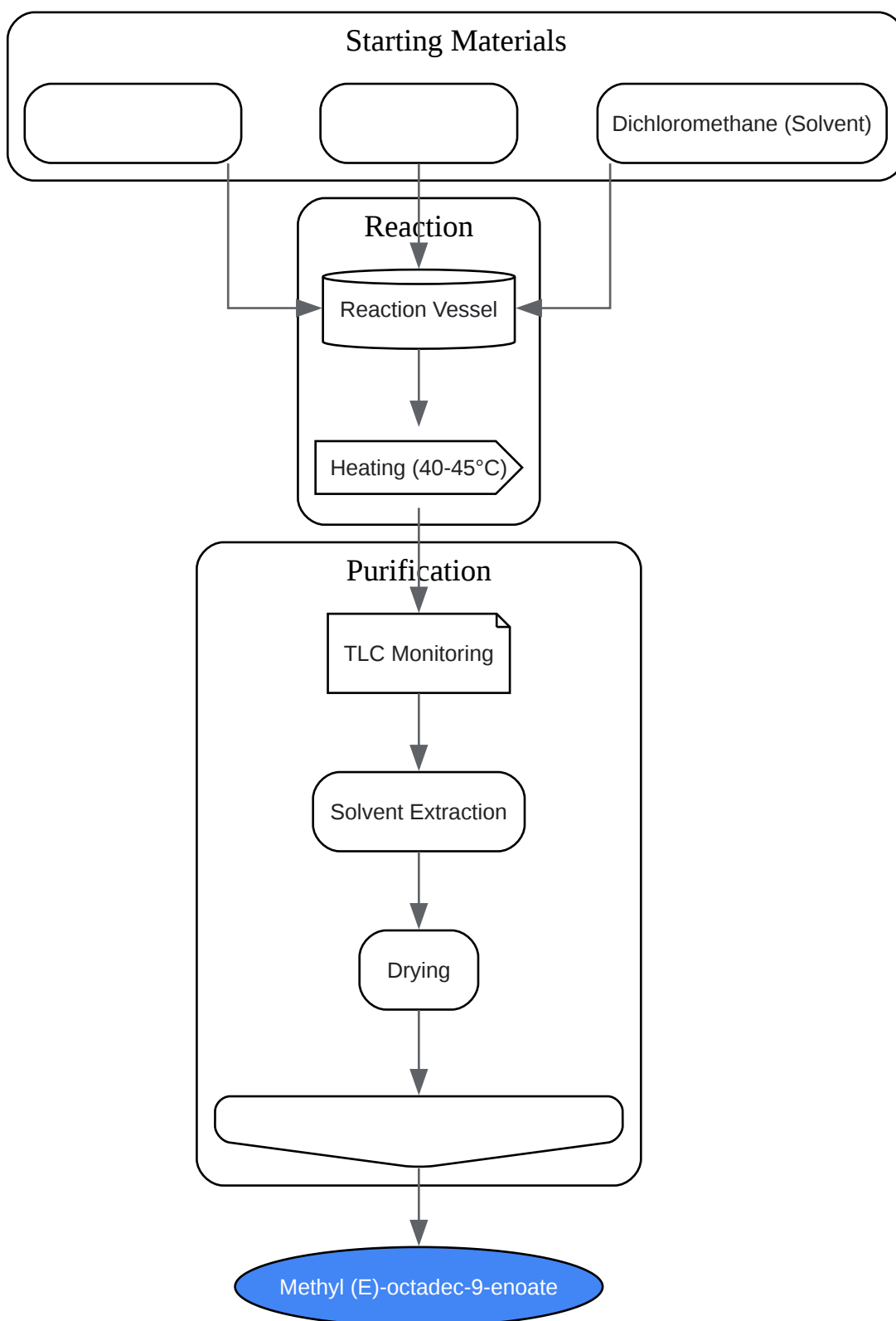
A common method for the synthesis of methyl (E)-octadec-9-enoate is through the self-metathesis of its cis-isomer, methyl oleate, utilizing a Grubbs' second-generation catalyst. This reaction yields a mixture of products, including the desired trans-isomer.

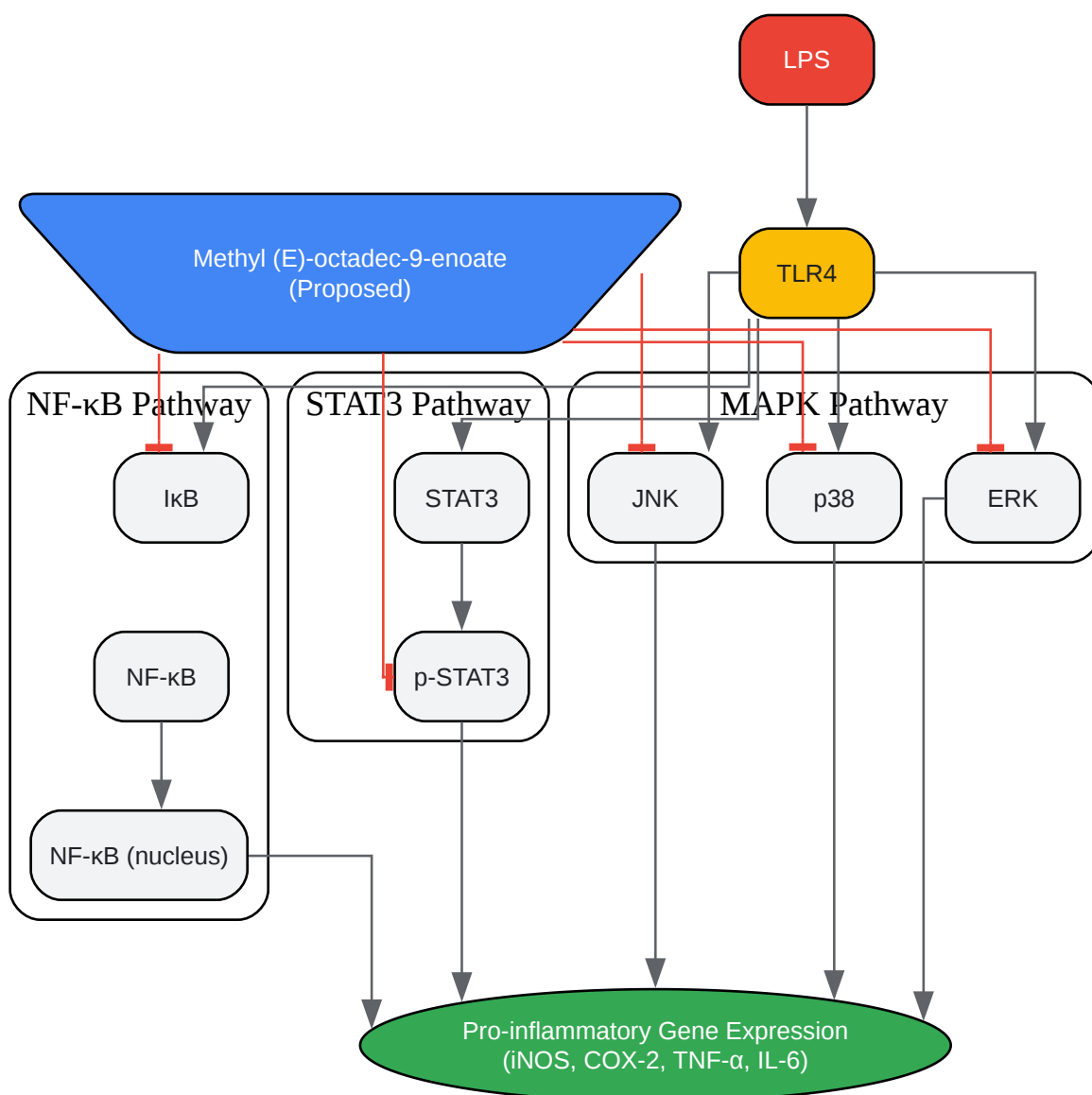
#### Experimental Protocol: Self-Metathesis of Methyl Oleate

- **Reaction Setup:** Dissolve methyl oleate (cis-isomer) in dry dichloromethane (DCM) in a two-necked round-bottom flask under a nitrogen atmosphere.
- **Catalyst Addition:** Add Grubbs' second-generation catalyst dissolved in dry DCM to the reaction mixture using a syringe.
- **Reaction Conditions:** Heat the mixture at 40-45 °C for 15 hours.
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC) with a hexane:ethyl acetate (90:10, v/v) mobile phase.
- **Work-up:** Upon completion, wash the reaction mixture with ethyl acetate and pass it through anhydrous sodium sulfate.

- Purification: Remove the solvent using a rotary evaporator and dry under reduced pressure to obtain the metathesized products. The desired (E)-isomer can be separated from the product mixture using column chromatography.

Logical Workflow for Metathesis Synthesis





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## References

- 1. Methyl elaidate | C19H36O2 | CID 5280590 - PubChem [pubchem.ncbi.nlm.nih.gov]

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